

solubility of 2-Hydroxy-5-isopropylbenzoic acid in different solvents

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Compound of Interest

Compound Name: 2-Hydroxy-5-isopropylbenzoic acid

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An In-depth Technical Guide to the Solubility of 2-Hydroxy-5-isopropylbenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Hydroxy-5-isopropylbenzoic acid** (also known as 5-isopropylsalicylic acid). Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this guide combines qualitative information, inferred solubility characteristics based on structurally similar compounds, and detailed experimental protocols for determining solubility.

Core Concepts in Solubility

The solubility of a compound is a critical physicochemical property that influences its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and delivery. For an active pharmaceutical ingredient (API) like **2-Hydroxy-5-isopropylbenzoic acid**, understanding its solubility in various solvents is fundamental for drug development.

The molecular structure of **2-Hydroxy-5-isopropylbenzoic acid**, featuring a carboxylic acid group, a hydroxyl group, and an isopropyl group attached to a benzene ring, dictates its solubility. The polar carboxylic acid and hydroxyl groups can engage in hydrogen bonding with polar solvents, while the nonpolar isopropyl group and the benzene ring contribute to its solubility in less polar or nonpolar organic solvents.

Inferred Solubility Profile

While specific quantitative data is scarce, the solubility of **2-Hydroxy-5-isopropylbenzoic acid** can be inferred from the known solubilities of structurally related compounds such as salicylic acid, 5-nitrosalicylic acid, and 4-isopropylbenzoic acid.

Table 1: Inferred Solubility of **2-Hydroxy-5-isopropylbenzoic Acid** in Various Solvents

Solvent Class	Specific Solvent	Inferred Solubility	Rationale
Polar Protic	Water	Sparingly Soluble	The presence of polar hydroxyl and carboxylic acid groups is offset by the nonpolar isopropyl group and benzene ring. Salicylic acid itself has low water solubility, which is expected to be further reduced by the addition of the lipophilic isopropyl group. 2-Hydroxy-5-nitrobenzoic acid is very slightly soluble in water (1g in 1475ml).
Methanol	Soluble		The compound is expected to be soluble in alcohols due to hydrogen bonding interactions with the hydroxyl and carboxylic acid groups. Salicylic acid and its derivatives are generally soluble in methanol[1][2].
Ethanol	Soluble		Similar to methanol, ethanol is a polar protic solvent capable of hydrogen bonding. Salicylic acid is soluble in ethanol[1][3][4][5]. 4-

isopropylbenzoic acid is also soluble in ethanol.			
Polar Aprotic	Acetone	Soluble	Acetone can act as a hydrogen bond acceptor, facilitating the dissolution of compounds with hydrogen bond donor groups. Salicylic acid is soluble in acetone[1][3].
Diethyl Ether	Soluble	The molecule's organic character suggests solubility in ether. 2-Hydroxy-5-nitrobenzoic acid is described as "freely soluble" in diethyl ether.	
Tetrahydrofuran (THF)	Soluble	THF is another polar aprotic solvent that is a good solvent for many organic compounds. 5-aminosalicylic acid shows good solubility in THF[2].	
Nonpolar	Toluene	Slightly Soluble	The nonpolar isopropyl group and benzene ring may allow for some solubility in nonpolar aromatic solvents.

Hexane	Insoluble	The overall polarity of the molecule is likely too high for significant solubility in a nonpolar alkane solvent.	
Aqueous Basic	5% Sodium Hydroxide	Soluble	The carboxylic acid group will be deprotonated by a strong base to form a highly polar and water-soluble sodium salt.
5% Sodium Bicarbonate	Soluble	As a carboxylic acid, it is expected to be acidic enough to react with a weak base like sodium bicarbonate to form a soluble salt.	
Aqueous Acidic	5% Hydrochloric Acid	Insoluble	In an acidic solution, the carboxylic acid will remain protonated, and its low aqueous solubility will be maintained.

Experimental Protocols for Solubility Determination

A precise determination of the solubility of **2-Hydroxy-5-isopropylbenzoic acid** requires experimental evaluation. The following are standard methodologies that can be employed.

Qualitative Solubility Testing

This method provides a rapid assessment of solubility in various solvents and is useful for classification.

Materials:

- **2-Hydroxy-5-isopropylbenzoic acid**
- Test tubes
- Vortex mixer
- A range of solvents (e.g., water, ethanol, methanol, acetone, diethyl ether, toluene, hexane, 5% NaOH, 5% NaHCO₃, 5% HCl)

Procedure:

- Add approximately 10-20 mg of **2-Hydroxy-5-isopropylbenzoic acid** to a test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vigorously mix the contents using a vortex mixer for 30-60 seconds.
- Visually observe the mixture. Classify as:
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Slightly Soluble: A portion of the solid dissolves, but some remains undissolved.
 - Insoluble: The solid does not appear to dissolve.
- If the compound appears insoluble, the mixture can be gently warmed to assess the effect of temperature on solubility.
- For solubility in aqueous acid and base, observe for effervescence with NaHCO₃ (indicating an acidic functional group) and complete dissolution.

Quantitative Solubility Determination by the Shake-Flask Method

This is a widely used method for determining the equilibrium solubility of a compound.

Materials:

- **2-Hydroxy-5-isopropylbenzoic acid**
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and UV detector, or a UV-Vis spectrophotometer.
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)

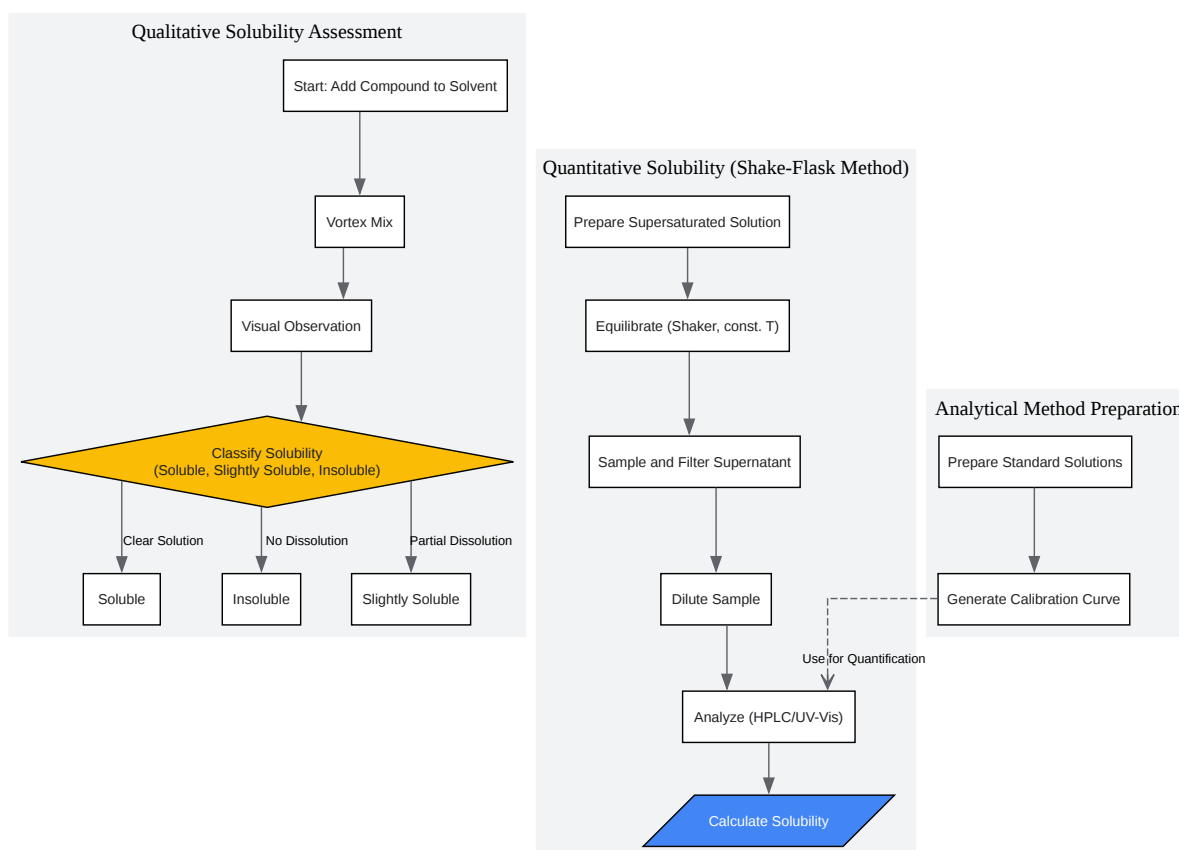
Procedure:

- Prepare a series of standard solutions of **2-Hydroxy-5-isopropylbenzoic acid** of known concentrations in the chosen solvent.
- Generate a calibration curve by analyzing the standard solutions using HPLC or UV-Vis spectrophotometry.
- Add an excess amount of **2-Hydroxy-5-isopropylbenzoic acid** to a flask containing a known volume of the solvent.
- Seal the flask and place it in a temperature-controlled orbital shaker.
- Agitate the mixture at a constant temperature for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.

- Carefully withdraw a sample of the supernatant and filter it using a syringe filter to remove any undissolved particles.
- Dilute the filtered solution with the solvent to a concentration that falls within the range of the calibration curve.
- Analyze the diluted solution using the same analytical method (HPLC or UV-Vis) used for the standards.
- Calculate the concentration of the saturated solution from the calibration curve, taking into account the dilution factor. This concentration represents the solubility of the compound in that solvent at the specified temperature.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the qualitative and quantitative solubility determination processes.



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Caption: Experimental workflow for solubility determination.

Conclusion

While direct, published quantitative solubility data for **2-Hydroxy-5-isopropylbenzoic acid** is not readily available, a strong qualitative and semi-quantitative understanding of its behavior can be established through the analysis of structurally similar molecules. It is anticipated that this compound will exhibit good solubility in polar organic solvents and limited solubility in water, a profile common for many small-molecule pharmaceutical compounds. For definitive quantitative data, the experimental protocols outlined in this guide provide a robust framework for researchers in a drug development setting.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Solubility of Salicylic Acid in Water, Ethanol, Carbon Tetrachloride, Ethyl Acetate, and Xylene | Semantic Scholar [semanticscholar.org]
- 4. Salicylic acid - Wikipedia [en.wikipedia.org]
- 5. pubs.acs.org [pubs.acs.org]
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